

Technical Whitepaper: Operational Integrity & Safety for 4-Ethoxyindoline

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Compound of Interest

Compound Name: 4-Ethoxyindoline

CAS No.: 220657-56-7

Cat. No.: B1339313

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Compound: **4-Ethoxyindoline** CAS Registry Number: 220657-56-7 IUPAC Name: 4-ethoxy-2,3-dihydro-1H-indole Molecular Weight: 163.22 g/mol Formula: C₁₀H₁₃NO^[2]

Part 1: Executive Technical Summary

4-Ethoxyindoline is a specialized bicyclic nitrogen heterocycle functioning as a critical building block in the synthesis of pharmaceutical agents, including Cyanopyrrolidine-based DUB inhibitors (e.g., USP30/Uchl1 inhibitors) and analogs of Silodosin.

Unlike its aromatic indole counterparts, the indoline core possesses a reduced C2-C3 bond. The presence of the electron-donating ethoxy group at the C4 position significantly increases the electron density of the benzene ring. **Crucial Insight:** This electronic activation makes the compound highly susceptible to oxidative dehydrogenation, spontaneously reverting to the corresponding 4-ethoxyindole upon exposure to atmospheric oxygen or light.

Therefore, the primary operational directive is Oxidation Mitigation. Handling protocols must prioritize the exclusion of oxygen to maintain the integrity of the chiral center potential (if derivatized) and preventing stoichiometry errors caused by impurities.^[1]

Part 2: Physicochemical Profile & Stability Logic

Understanding the physical behavior of **4-Ethoxyindoline** is the first line of defense against experimental failure.

Property	Specification / Observation	Operational Implication
Physical State	Pale yellow to light brown oil or low-melting solid.	Color Metric: Darkening to deep brown/black indicates significant oxidation (formation of quinoid species or polymerization).[1]
Solubility	Soluble in DCM, EtOAc, DMSO, Methanol.	Avoid protic solvents for long-term storage; use anhydrous aprotic solvents (DMF/DMSO) for stock solutions.[1]
Reactivity	Nucleophilic at N1; Electron-rich at C5/C7.	Air Sensitive: The C2-C3 bond is thermodynamically driven to aromatize. Store under inert gas.
pKa (Conj. Acid)	~5.0 (Estimated for Indoline N).[1][3]	Acts as a weak base.[1] Compatible with acid scavengers (DIPEA/TEA) in coupling reactions.[1]

Part 3: Hazard Identification & Toxicology (GHS)[1]

While specific toxicological data for the 4-ethoxy derivative is limited, structural activity relationships (SAR) with indoline and alkoxy-anilines dictate the following precautionary profile:

- Signal Word:WARNING
- H315: Causes skin irritation. (Lipophilic nature allows dermal penetration).[1]
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.
- Sensitization Risk: Indolines are structural analogs to anilines; treat as a potential skin sensitizer.

The "Defense in Depth" Strategy

- Primary Barrier: Fume hood with face velocity >100 fpm.[1]
- Dermal Barrier: Nitrile gloves (minimum 0.11 mm thickness) are sufficient for incidental splash.[1] Double-gloving recommended during transfer of neat material.
- Respiratory: If handling powder or creating aerosols outside a hood, a P95 respirator is mandatory.

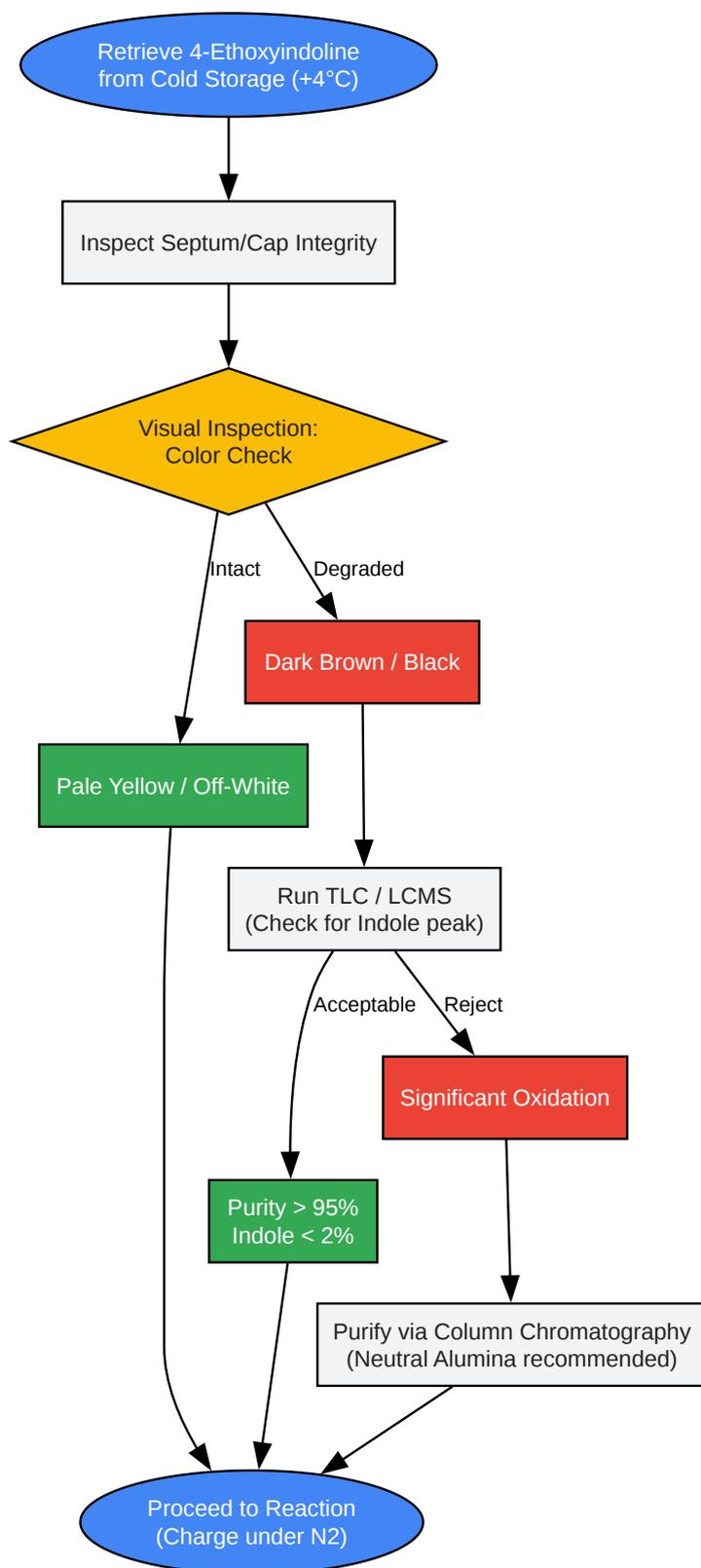
Part 4: Operational Handling Protocols

A. Storage & Shelf-Life Management

The "First-In, First-Out" (FIFO) method is insufficient. Use a "Condition-Based Maintenance" approach.

- Temperature: Store at +2°C to +8°C.
- Atmosphere: Headspace MUST be purged with Argon or Nitrogen after every use.
- Container: Amber glass vials with Teflon-lined caps to prevent photolytic degradation.

Visualization: Storage Decision Logic The following decision tree illustrates the protocol for assessing material integrity before synthesis.



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Figure 1: Decision logic for assessing **4-Ethoxyindoline** integrity prior to synthesis. Darkening is the primary indicator of oxidative stress.[1]

B. Synthesis Protocol: Inert Charging Technique

Scenario: Coupling **4-Ethoxyindoline** with a Boc-protected amino acid (e.g., Proline) using HATU/DIPEA.

Causality: The N1-position is nucleophilic. However, if the material is oxidized to the indole, nucleophilicity at N1 drops drastically (lone pair participates in aromaticity), causing reaction failure.[1]

Step-by-Step Protocol:

- Preparation: Flame-dry the reaction flask and cool under a stream of dry Nitrogen.
- Solvent Degassing: Sparge the reaction solvent (e.g., DMF or DCM) with Nitrogen for 15 minutes prior to use.[1]
- Transfer:
 - Solid: Weigh quickly in air, but immediately evacuate and backfill the flask 3x with Nitrogen.
 - Oil: Dissolve the stock **4-Ethoxyindoline** in a small volume of degassed solvent and transfer via syringe through a septum.
- Reaction: Add the electrophile and base. Monitor via TLC.
 - Note: **4-Ethoxyindoline** spots often turn pink/red on TLC plates upon standing due to air oxidation.
- Quench: Upon completion, quench immediately with aqueous buffer to remove excess base, which can promote oxidation during workup.

Visualization: Inert Reaction Workflow



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Figure 2: Workflow for introducing **4-Ethoxyindoline** into a coupling reaction while minimizing oxygen exposure.

Part 5: Emergency Response & Waste Disposal

Scenario	Immediate Action	Rationale
Eye Contact	Rinse with water for 15 mins. Lift eyelids.[1]	Indolines are irritants; rapid dilution prevents corneal damage.[1]
Skin Contact	Wash with soap and water.[1] Do NOT use ethanol.[1]	Ethanol may enhance transdermal absorption of the lipophilic indoline.[1]
Spill (Liquid)	Adsorb with vermiculite.[1] Place in sealed bag.	Prevent oxidation fumes and environmental release.[1]
Fire	Use CO ₂ , Dry Chemical, or Foam.	Nitrogen-containing compounds emit toxic NO _x fumes upon combustion.

Disposal: Dispose of as Hazardous Organic Waste (Halogen-free). Do not mix with strong oxidizers (e.g., nitric acid) in the waste stream, as this may cause an exothermic reaction.[1]

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